

2,6-Dimethyloctane structural formula and IUPAC name

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,6-Dimethyloctane

Cat. No.: B150249

[Get Quote](#)

An In-depth Technical Guide to 2,6-Dimethyloctane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the structural formula, IUPAC name, physicochemical properties, synthesis, and analytical protocols for **2,6-dimethyloctane**. The information is curated for professionals in research and development.

Chemical Identity and Structure

2,6-Dimethyloctane is a branched-chain alkane. Its fundamental characteristics are outlined below.

- IUPAC Name: **2,6-dimethyloctane**[\[1\]](#)
- Molecular Formula: $C_{10}H_{22}$ [\[2\]](#)
- Condensed Structural Formula: $CH_3CH(CH_3)CH_2CH_2CH_2CH(CH_3)CH_2CH_3$
- SMILES: CCC(C)CCCC(C)C
- CAS Number: 2051-30-1

Below is a two-dimensional structural representation of the **2,6-dimethyloctane** molecule.

Caption: 2D Structural Formula of **2,6-Dimethyloctane**

Physicochemical and Spectroscopic Data

The following table summarizes the key quantitative data for **2,6-dimethyloctane**, compiled from various sources.

Property	Value	Reference(s)
Physical Properties		
Molecular Weight	142.28 g/mol	[2]
Physical State	Liquid at 20°C	
Appearance	Colorless to almost colorless clear liquid	
Melting Point	-102.00 °C	
Boiling Point	158 °C	
Density	0.73 g/cm ³ at 20°C	
Refractive Index	1.41	
Flash Point	34 °C	
Water Solubility	89.16 µg/L (temperature not stated)	
Spectroscopic Data		
¹ H NMR (400 MHz, CDCl ₃)	δ (ppm): 1.53, 1.34, 1.29, 1.26, 1.23, 1.15, 1.08, 0.87, 0.86, 0.85	
¹³ C NMR	Data available, specific shifts not detailed in search results.	[3]
Mass Spectrometry (EI)	Major m/z peaks: 57, 43, 71	[1]
IR Spectroscopy	Neat; major peaks characteristic of alkane C-H stretching and bending.	[1]
Kovats Retention Index	Standard non-polar: 927-942.8	[1]

Experimental Protocols

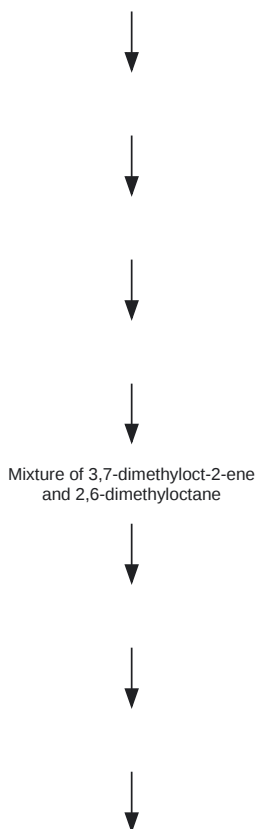
This section details the methodologies for the synthesis and analysis of **2,6-dimethyloctane**.

A reported synthesis of **2,6-dimethyloctane** involves the hydrogenation of geraniol, followed by the reduction of an intermediate mixture.

Experimental Procedure:

- **Hydrogenation of Geraniol:** Geraniol (184 g, 1.19 mol) is dissolved in tetrahydrofuran (700 mL). 5% Palladium on carbon (5.09 g) is added as a catalyst. The mixture is subjected to hydrogenation at room temperature for 15 hours.
- **Filtration and Concentration:** Post-hydrogenation, the reaction mixture is filtered to remove the Pd/C catalyst. The filter cake is washed with hexane. The combined filtrate is concentrated by rotary evaporation to remove THF and hexane.
- **Vacuum Distillation:** The crude product is separated by vacuum distillation. This yields 3,7-dimethyloctan-1-ol and a mixture of 3,7-dimethyloct-2-ene and **2,6-dimethyloctane**.
- **Reduction to 2,6-Dimethyloctane:** The isolated octane/octene mixture is then reduced with hydrogen gas in the presence of fresh Pd/C (1.69 g, 5% Pd). This reduction is carried out neat.
- **Final Purification:** The resulting **2,6-dimethyloctane** is isolated and purified by vacuum distillation (83-86 °C at 70 mm Hg). The final product identity is confirmed by NMR and GC/MS.

The following diagram illustrates the workflow for this synthesis.



[Click to download full resolution via product page](#)

Caption: Synthesis Workflow for **2,6-Dimethyloctane**

GC-MS is a standard and effective method for the identification and quantification of volatile organic compounds like **2,6-dimethyloctane**.

Protocol Outline:

- Sample Preparation: For analysis in complex matrices (e.g., biological fluids, environmental samples), a liquid-liquid extraction or solid-phase extraction (SPE) may be necessary to isolate the hydrocarbon fraction. The extract is then concentrated to a suitable volume.
- GC-MS System: An Agilent HP6890 Series GC (or equivalent) coupled with an HP5973 Mass Selective Detector (MSD) can be used.

- **Chromatographic Column:** A non-polar capillary column, such as a fused silica column (e.g., HP-5MS, 30 m x 0.25 mm i.d., 0.25 μ m film thickness), is suitable for separating alkanes.
- **GC Conditions:**
 - **Carrier Gas:** Helium at a constant flow rate of approximately 1.0-1.5 mL/min.
 - **Injection Mode:** Splitless injection for trace analysis or split injection for higher concentrations.
 - **Temperature Program:** An initial oven temperature of 50°C, held for 2-3 minutes, followed by a ramp of 10-15°C/min up to 250-280°C.
- **MS Conditions:**
 - **Ionization Mode:** Electron Ionization (EI) at 70 eV.
 - **Mass Range:** Scan from m/z 35 to 300.
 - **Identification:** The retention time and the resulting mass spectrum of the sample are compared to those of a pure standard of **2,6-dimethyloctane**. The fragmentation pattern, with key ions at m/z 43, 57, and 71, serves as a fingerprint for identification.^[1]

Applications in Research and Development

2,6-Dimethyloctane is utilized in several areas of research and industry:

- **Fuel and Lubricant Industry:** Its branched structure makes it a desirable component in fuels to improve octane ratings and in lubricants to enhance performance characteristics.
- **Chemical Synthesis:** It serves as a non-polar solvent and as a starting material or intermediate for the synthesis of other organic molecules.
- **Flavor and Fragrance:** Due to its specific odor profile, it can be used as a component in the formulation of fragrances and flavors.
- **Model Compound:** In research, it is used as a model compound for studying the behavior and reactions of branched-chain alkanes.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2,6-Dimethyloctane | C₁₀H₂₂ | CID 16319 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. scbt.com [scbt.com]
- 3. 2,6-DIMETHYLOCTANE(2051-30-1) ¹³C NMR spectrum [chemicalbook.com]
- To cite this document: BenchChem. [2,6-Dimethyloctane structural formula and IUPAC name]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b150249#2-6-dimethyloctane-structural-formula-and-iupac-name]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

